

comparative fastness properties of C.I. Disperse Orange 33 on various textile substrates

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Compound of Interest

Compound Name: C.I. Disperse orange 33

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Comparative Analysis of C.I. Disperse Orange 33 Fastness on Various Textiles

A comprehensive guide for researchers on the fastness properties of **C.I. Disperse Orange 33** across different textile substrates reveals important considerations for its application. Disperse dyes, including **C.I. Disperse Orange 33**, are non-ionic colorants with low water solubility, making them particularly suitable for hydrophobic synthetic fibers such as polyester, nylon, and acetate.[1][2] The performance and durability of these dyes, in terms of their resistance to various environmental factors, can differ significantly based on the textile substrate.[3][4]

It is crucial to distinguish **C.I. Disperse Orange 33** (CAS Number: 61867-93-4) from the chemically distinct C.I. Disperse Orange 3 (CAS Number: 730-40-5), as their performance characteristics are not interchangeable.[5][6][7][8]

Quantitative Fastness Data

While publicly available, directly comparable data for **C.I. Disperse Orange 33** across polyester, nylon, and acetate is limited, existing information provides valuable insights. The following tables summarize the known fastness ratings.

Table 1: ISO Fastness Ratings for **C.I. Disperse Orange 33** (Substrate Unspecified)

This data provides a baseline for the dye's performance, although the specific textile fiber is not mentioned. The ratings are based on the ISO grey scale, where 1 represents poor fastness and

5 indicates excellent fastness.

Fastness Property	Fading Rating	Staining Rating
Ironing	4-5	3-4
Light	5-6	-
Perspiration	5	5
Washing	4-5	4-5

Source: World dye variety, 2012.[5]

For a comparative perspective, Table 2 presents the fastness ratings of the different, but related, C.I. Disperse Orange 3 on various substrates. Generally, disperse dyes tend to exhibit superior fastness properties on polyester compared to nylon and acetate.[3][4]

Table 2: Comparative ISO Fastness Ratings for C.I. Disperse Orange 3 on Polyester, Acetate, and Nylon 66

Fastness Property	Polyester	Acetate	Nylon 66
Ironing (Fading)	4	4	4
Ironing (Staining)	2	2	2
Light	5-6	5-6	5-6
Perspiration (Fading)	4-5	4-5	4-5
Perspiration (Staining)	5	5	5
Washing (Fading)	4-5	4-5	4-5
Washing (Staining)	3-4	3-4	3-4

Source: ChemicalBook, 2025; World dye variety, 2012.[8]

Experimental Protocols

The following methodologies are standard procedures for evaluating the key fastness properties of dyed textiles.

Colorfastness to Washing (Based on ISO 105-C06)

This test assesses the color resistance of textiles to laundering.

- Apparatus: A Launder-Ometer or a similar device capable of rotating sealed containers in a thermostatically controlled water bath.
- Procedure:
 - A dyed textile specimen is cut and attached to a multi-fiber fabric containing strips of different common fibers.
 - This composite sample is placed in a stainless steel container along with a specified detergent solution and stainless steel balls to simulate mechanical action.
 - The sealed container is then agitated in the Launder-Ometer for a set time and temperature (e.g., 45 minutes at 60°C).
 - Following the wash cycle, the specimen is removed, thoroughly rinsed, and air-dried.
 - The change in the color of the dyed fabric and the degree of staining on the adjacent multi-fiber strips are evaluated using the standard Grey Scales.

Colorfastness to Light (Based on ISO 105-B02)

This method measures the resistance of the dye to fading when exposed to an artificial light source that mimics natural daylight.

- Apparatus: A Xenon arc lamp apparatus equipped with controls for temperature and humidity.
- Procedure:
 - A specimen of the dyed textile is mounted onto a card.

- A portion of the specimen is shielded from the light using an opaque cover.
- The mounted sample, along with a set of Blue Wool standards (rated 1 to 8), is exposed to the xenon arc light under controlled environmental conditions.
- The exposure continues until a noticeable color change is observed, corresponding to a specific Blue Wool standard.
- The lightfastness of the specimen is then rated by comparing its degree of fading to that of the concurrently exposed Blue Wool standards.

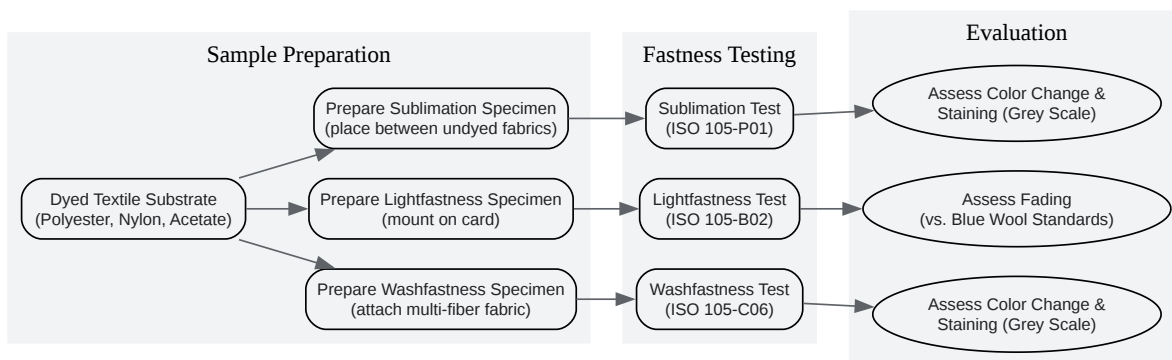
Colorfastness to Dry Heat (Sublimation) (Based on ISO 105-P01)

This test evaluates the color's resistance to dry heat, which is pertinent to processes like heat-setting and pleating.

- Apparatus: A precision heating device capable of maintaining a constant temperature and applying a specified pressure.
- Procedure:
 - A dyed textile specimen is placed between two undyed fabric pieces.
 - This sandwich of fabrics is then placed in the heating device at a predetermined temperature (e.g., 180°C, 200°C, or 220°C) for a specific duration, typically 30 seconds.
 - After the heating period, the sample is removed and allowed to cool to room temperature.
 - The change in color of the original specimen and any color transfer (staining) to the adjacent undyed fabrics are assessed using the Grey Scales.

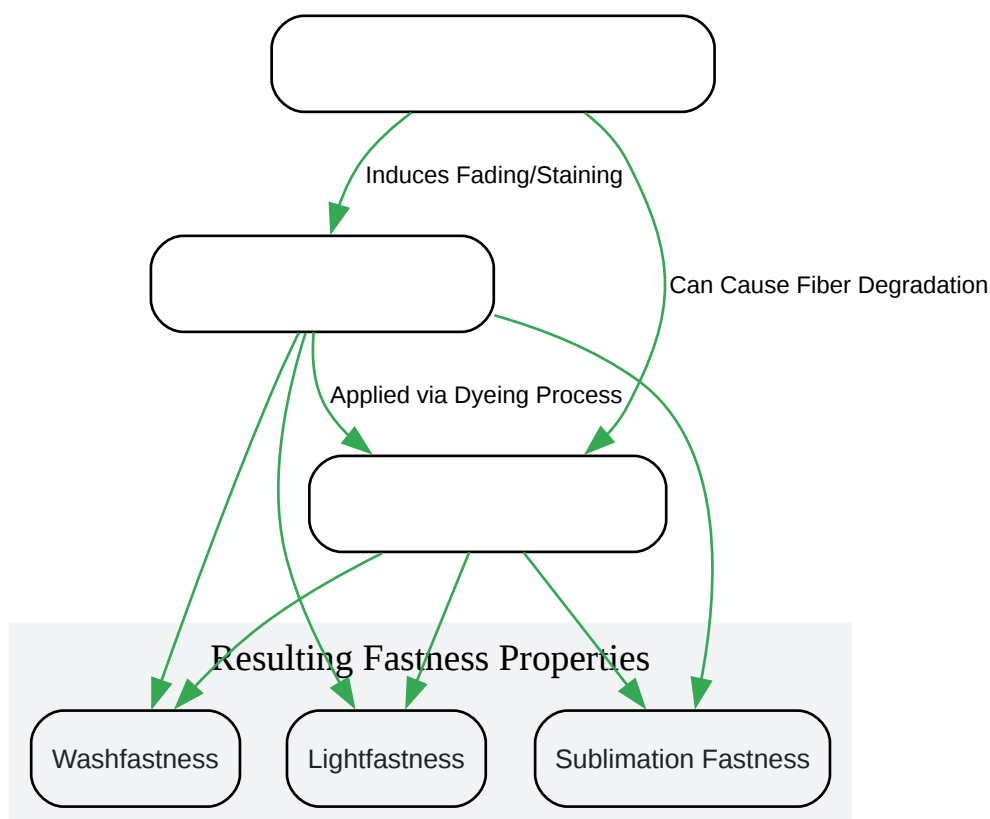
Visualizations

The following diagrams illustrate the experimental process and the relationships between factors affecting dye fastness.



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Caption: Experimental workflow for comparative fastness testing.



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Caption: Logical relationship of factors influencing dye fastness.

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References

- 1. scispace.com [scispace.com]
- 2. textilelearner.net [textilelearner.net]
- 3. How to dye and procedure of dyeing for textile: FASTNESS PROPERTIES OF DISPERSE DYES [dyes4dyeing.blogspot.com]
- 4. aatcc.org [aatcc.org]
- 5. worlddyevaryety.com [worlddyevaryety.com]
- 6. medchemexpress.com [medchemexpress.com]
- 7. DISPERSE ORANGE 3 | 730-40-5 [chemicalbook.com]
- 8. worlddyevaryety.com [worlddyevaryety.com]
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